

Application Notes and Protocols for A-922500 in In Vitro Assays

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Compound of Interest

Compound Name: A 922500

Cat. No.: B1666454

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Introduction

A-922500 is a potent, selective, and orally bioavailable small molecule inhibitor of Diacylglycerol Acyltransferase 1 (DGAT-1).^{[1][2][3][4]} DGAT-1 is a key enzyme in the final step of triglyceride synthesis, catalyzing the esterification of diacylglycerol with a fatty acyl-CoA. Due to its critical role in lipid metabolism, DGAT-1 is a significant therapeutic target for metabolic diseases such as obesity and type 2 diabetes. A-922500 exhibits high selectivity for DGAT-1 over other acyltransferases like DGAT-2 and acyl-coenzyme A:cholesterol acyltransferase (ACAT). These application notes provide a comprehensive guide to utilizing A-922500 in in vitro assays, including recommended working concentrations and detailed experimental protocols.

Quantitative Data Summary

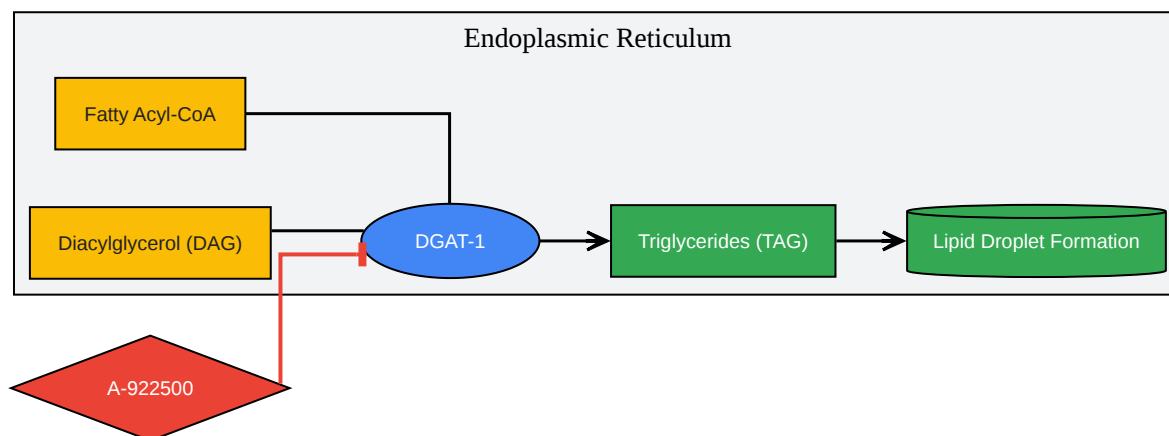
The following table summarizes the reported potency of A-922500 against various targets in different assay systems. This data is essential for determining the optimal concentration range for your specific in vitro experiments.

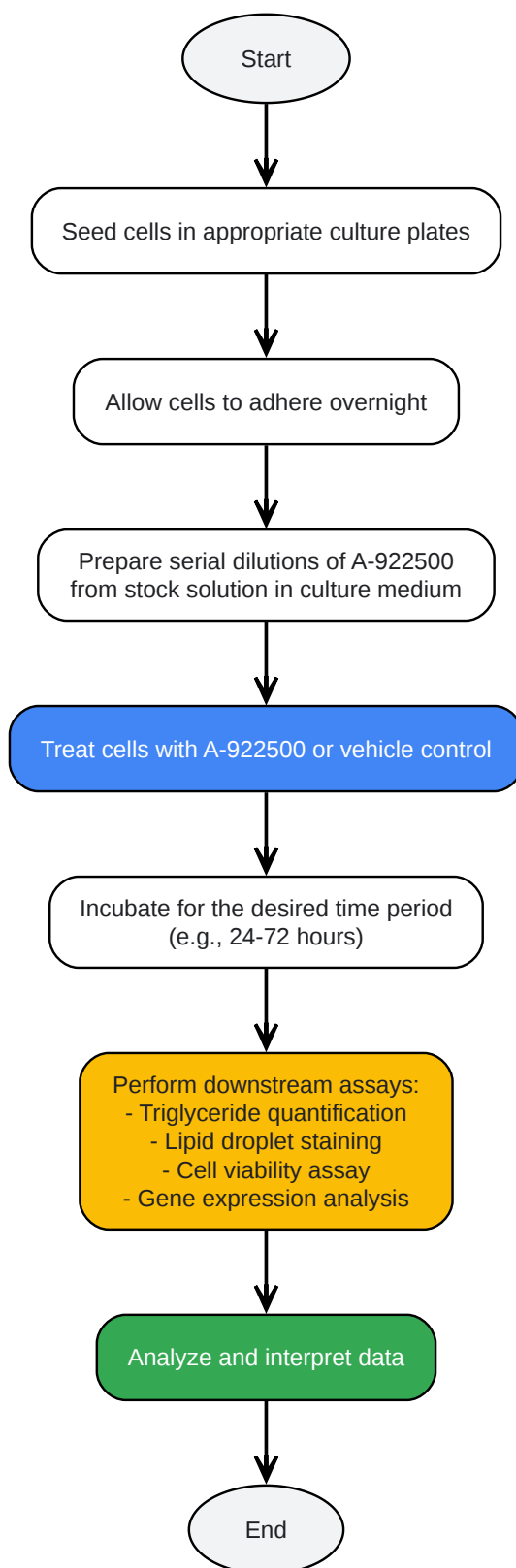
Target	Species	Assay System	Potency (IC ₅₀)	Reference
DGAT-1	Human	Recombinant Enzyme	7 nM	
Human	Recombinant Enzyme	9 nM		
Human	HEK293 cells expressing DGAT1	17 nM		
Mouse	Recombinant Enzyme	22 nM		
Mouse	Recombinant Enzyme	24 nM		
DGAT-2	Not Specified	Not Specified	53 µM	
ACAT-1	Not Specified	Not Specified	296 µM	
ACAT-2	Not Specified	Not Specified	296 µM	

Note: The IC₅₀ values can vary depending on the specific experimental conditions, such as substrate concentrations and incubation times. It is recommended to perform a dose-response curve to determine the optimal concentration for your particular assay.

Mechanism of Action and Signaling Pathway

A-922500 functions by directly inhibiting the enzymatic activity of DGAT-1. This enzyme is located in the endoplasmic reticulum and plays a crucial role in the terminal step of triglyceride biosynthesis. By blocking DGAT-1, A-922500 prevents the conversion of diacylglycerol (DAG) and fatty acyl-CoA into triglycerides (TAG). This leads to a reduction in intracellular triglyceride accumulation and a decrease in the formation of lipid droplets.





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